

# Personal protective equipment for handling Chlorosulfurous acid, ethyl ester

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chlorosulfurous acid, ethyl ester

Cat. No.: B058164

[Get Quote](#)

## Essential Safety and Handling Guide for Chlorosulfurous Acid, Ethyl Ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **Chlorosulfurous acid, ethyl ester** (CAS No. 625-01-4). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

### Immediate Safety Concerns

**Chlorosulfurous acid, ethyl ester** is a highly corrosive and reactive chemical. Key hazards include:

- Fatal if inhaled: Vapors and mists are extremely toxic to the respiratory system.<sup>[1]</sup>
- Causes severe skin burns and eye damage: Direct contact can lead to serious and permanent tissue damage.<sup>[1][2]</sup>
- Reacts violently with water: Contact with water or moisture generates significant heat and releases toxic gases, including hydrogen chloride and sulfuric acid.<sup>[2][3]</sup>
- May cause respiratory irritation: Inhalation can lead to coughing, wheezing, and shortness of breath.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this substance. The following table summarizes the required equipment.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Acid-resistant gauntlet gloves (e.g., Neoprene®, Butyl rubber). Consult manufacturer's compatibility charts for specific breakthrough times.	To prevent severe skin burns upon contact. <a href="#">[4]</a>
Eye and Face Protection	Chemical splash goggles and a full-face shield.	To protect against splashes and corrosive vapors, which can cause severe eye damage. <a href="#">[4]</a>
Body Protection	Acid-resistant lab coat or a complete acid-impervious suit. Wool or acrylic long-sleeve clothing can be worn underneath.	To protect skin from splashes and potential exposure. <a href="#">[4]</a>
Respiratory Protection	A NIOSH-approved full-face respirator with an acid gas cartridge or a self-contained breathing apparatus (SCBA) is required when vapors or aerosols are generated, or when working outside of a certified chemical fume hood.	To prevent inhalation of fatal or highly irritating vapors. <a href="#">[4]</a>
Footwear	Closed-toe, chemical-resistant boots or shoes.	To protect feet from spills.

## Operational Plan: Step-by-Step Handling Procedure

- **Work Area:** All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood. Ensure the work area is dry and free of water sources.
- **Emergency Equipment:** Verify that a safety shower and eyewash station are readily accessible and have been recently tested.[5]
- **Donning PPE:** Put on all required PPE as outlined in the table above before handling the chemical.
- **Handling:** Use only in a closed system where possible.[2] Avoid generating mists or vapors. Open containers carefully as they may be under pressure.[2]
- **Incompatible Materials:** Keep away from water, acids, bases, alcohols, amines, and finely powdered metals.[6]
- **Container:** Keep the container tightly closed.[1]
- **Location:** Store in a locked, cool, dry, and well-ventilated area designated for corrosive materials.[1][6]
- **Conditions:** Protect from moisture and direct sunlight.[2][6] Never allow the product to come into contact with water during storage.

## Emergency and Disposal Plan

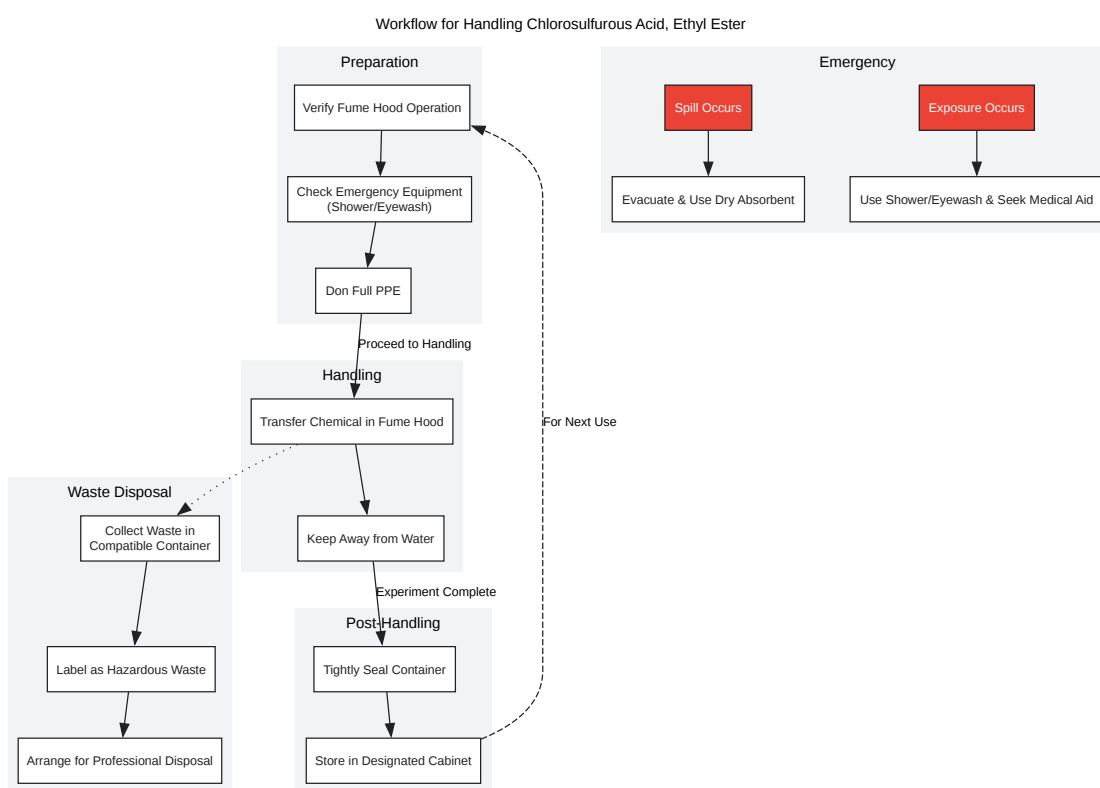
- **Evacuate:** Immediately evacuate all personnel from the spill area.
- **Ventilate:** Increase ventilation in the area of the spill.
- **Containment:** Absorb the spill with a dry, inert material such as vermiculite, dry sand, or earth. DO NOT USE WATER.[5]
- **Collection:** Carefully collect the absorbed material into a suitable, labeled, and closed container for disposal.
- **Reporting:** Report the spill in accordance with institutional and local regulations.

- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[\[6\]](#)
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[6\]](#)
- Waste Characterization: Dispose of **Chlorosulfurous acid, ethyl ester** as hazardous waste.
- Neutralization: Cautiously neutralize residues with a suitable base like soda ash or lime under controlled conditions, as this reaction can be vigorous.
- Compliance: All disposal must be in accordance with federal, state, and local regulations.[\[4\]](#) Contact your institution's environmental health and safety department for specific guidance.

## Quantitative Data Summary

Property	Value
Chemical Name	Chlorosulfuric acid, ethyl ester <a href="#">[7]</a>
Synonyms	Ethyl chlorosulfonate, Ethyl chlorosulfate <a href="#">[8]</a>
CAS Number	625-01-4 <a href="#">[7]</a>
Molecular Formula	C <sub>2</sub> H <sub>5</sub> ClO <sub>3</sub> S <a href="#">[7]</a>
Molecular Weight	144.58 g/mol
Appearance	Colorless, oily liquid with a pungent odor <a href="#">[7]</a>
Boiling Point	152.5 °C <a href="#">[7]</a>
Density	1.35 g/cm <sup>3</sup> at 25 °C <a href="#">[7]</a>
Water Solubility	Reacts violently <a href="#">[2]</a> <a href="#">[6]</a>

# Experimental Workflow Diagram



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. smsrail.com [smsrail.com]
- 3. CHLOROSULFONIC ACID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. macro.lsu.edu [macro.lsu.edu]
- 5. nj.gov [nj.gov]
- 6. fishersci.com [fishersci.com]
- 7. echemi.com [echemi.com]
- 8. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Chlorosulfurous acid, ethyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058164#personal-protective-equipment-for-handling-chlorosulfurous-acid-ethyl-ester]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)